

A Researcher's Guide to Certified Reference Materials for Octanoic Acid Analysis

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Compound of Interest

Compound Name: Octanoic acid-d5

Cat. No.: B12395305

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) serve as the cornerstone of quality control, ensuring that methods for the quantification of substances like octanoic acid are both precise and traceable. This guide provides a comparative overview of commercially available CRMs for octanoic acid analysis, supported by experimental protocols and data to aid in the selection of the most suitable materials for your research needs.

Comparison of Octanoic Acid Certified Reference Materials

The selection of an appropriate CRM is critical and depends on the specific application, regulatory requirements, and the analytical technique employed. Below is a comparison of octanoic acid CRMs from prominent suppliers.

Product Name	Supplier	Grade	CAS Number	Format	Certified For	Key Features
Octanoic acid certified reference material, TraceCERT®	Sigma-Aldrich	Certified Reference Material	124-07-2	Neat (liquid)	Gas Chromatography (GC)	Produced and certified in accordance with ISO/IEC 17025 and ISO 17034; traceable to primary material from an NMI (e.g., NIST).[1]
Caprylic Acid (Octanoic Acid) Pharmaceutical Secondary Standard	Sigma-Aldrich	Pharmaceutical Secondary Standard; Certified Reference Material	124-07-2	Neat	Pharmaceutical release testing and method development	Qualified as a Certified Reference Material suitable for qualitative and quantitative analyses in pharmaceutical and food and beverage applications.[2]

Octanoic acid analytical standard	Sigma-Aldrich	Analytical Standard	124-07-2	Neat	High-Performance Liquid Chromatography (HPLC)	Suitable as a reference standard for the quantification of octanoic acid in biological matrices like plasma and brain homogenate.[3]
Octanoic acid CAS:124-07-2 EC:204-677-5	CPAChem	Certified Reference Material	124-07-2	1 ml	General laboratory use	Certified under ISO 17034, ISO 17025, and ISO 9001.[4]
Certified Reference Material (containing Methyl caprylate)	CPAChem	Certified Reference Material	N/A (mixture)	Solution	TLC, GC/FID, GC/TCD, GC/ECD, GC/MS, GC/MS/MS, LC/UV, LC/MS, LC/MS/MS	A multi-component CRM produced by gravimetric measurement, with metrological traceability ensured through certified reference materials

from ISO
17034
accredited
producers.
[\[5\]](#)

Experimental Protocols

Accurate analysis of octanoic acid is commonly achieved through chromatographic techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The choice of method often depends on the sample matrix and the required sensitivity.

Gas Chromatography-Mass Spectrometry (GC-MS) for Octanoic Acid Analysis

GC-MS is a powerful technique for the quantification of volatile and semi-volatile compounds like octanoic acid. Creative Proteomics offers octanoic acid analysis services using a GC-MS platform.[\[6\]](#)

Sample Preparation (General Workflow):

- **Extraction:** For solid samples, a liquid-liquid extraction (LLE) using an organic solvent like n-heptane can be employed. For liquid samples, direct injection or derivatization may be possible.
- **Derivatization:** To improve the volatility and chromatographic behavior of octanoic acid, it is often derivatized to its methyl ester (fatty acid methyl ester or FAME). This can be achieved under acidic conditions.
- **Analysis:** The derivatized sample is then injected into the GC-MS system.

Instrumentation Parameters (Example):

- **Instrument:** Agilent GC-MS system (e.g., 6890N or 7890A) with a mass selective detector.
- **Column:** DB-5ms (30 m x 0.25 mm inner diameter x 0.25 µm film thickness).

- Carrier Gas: Helium.
- Ionization: Electron Ionization (EI) at 70 eV.
- Detection Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity.

High-Performance Liquid Chromatography (HPLC) for Octanoic Acid Analysis

HPLC is a versatile technique for the analysis of less volatile compounds and is suitable for determining the purity of octanoic acid and its salts.

Method for Purity Validation of Octanoic Acid Triethanolamine Salt:

This method focuses on quantifying the octanoic acid moiety.[\[7\]](#)

Instrumentation and Conditions:

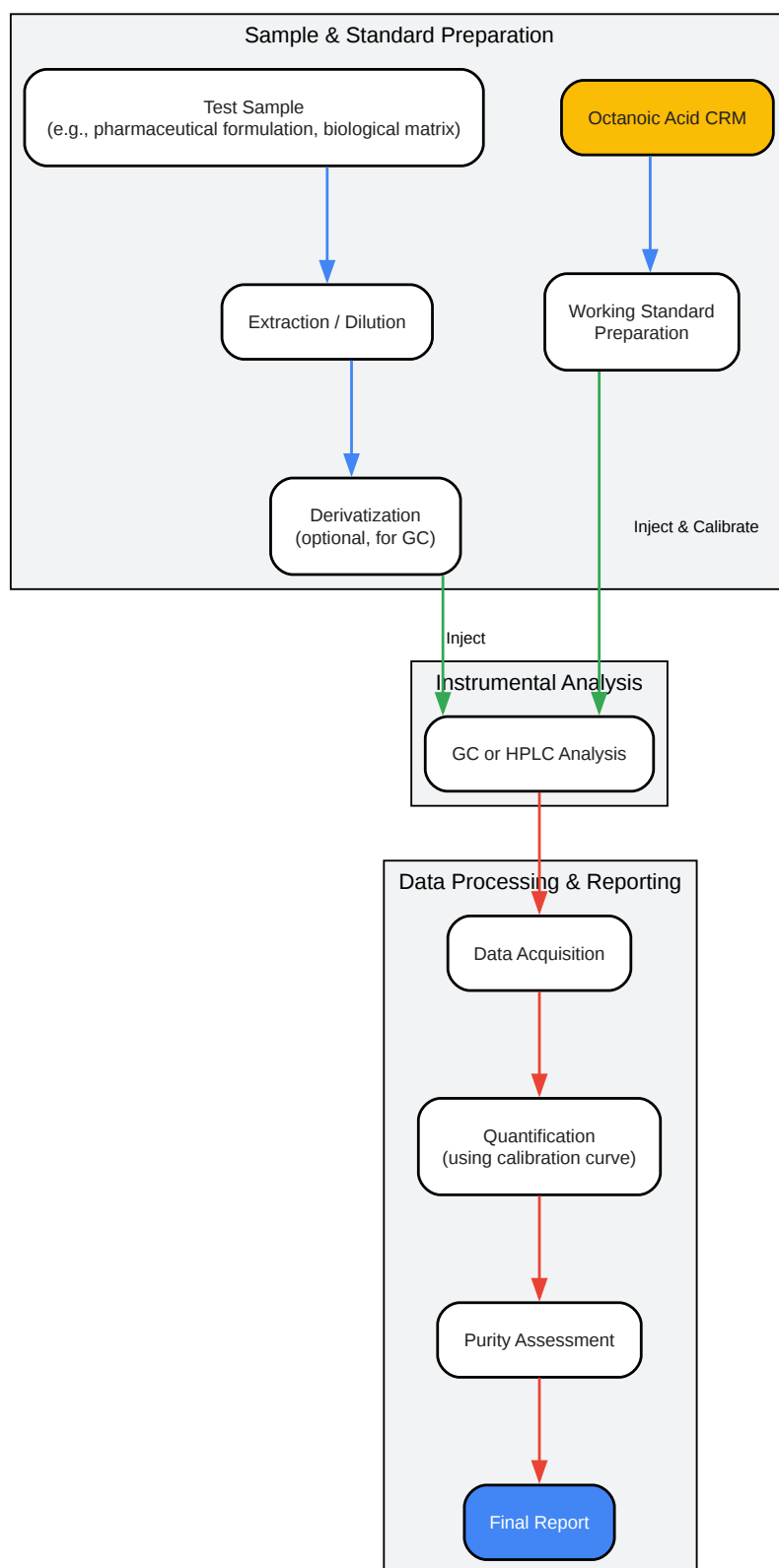
- HPLC System: Agilent 1260 Infinity II or equivalent with a UV detector.
- Column: Reversed-phase C18 column.
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 50:50) with an acidic modifier like phosphoric acid (0.2%).[\[8\]](#)
- Flow Rate: 1.0 mL/min.[\[8\]](#)
- Detection: UV at 210 nm.[\[8\]](#)

Standard and Sample Preparation:

- Standard Stock Solution: Prepare a stock solution of Octanoic Acid Reference Standard (e.g., 1000 µg/mL) in the mobile phase.[\[7\]](#)
- Sample Solution: Accurately weigh the sample and dissolve it in the mobile phase to a target concentration (e.g., 500 µg/mL of octanoic acid).[\[7\]](#)

Workflow for Octanoic Acid Analysis using CRMs

The following diagram illustrates a typical workflow for the analysis of octanoic acid, from sample preparation to data analysis, highlighting the crucial role of Certified Reference Materials.



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Caption: Workflow for octanoic acid analysis using CRMs.

This guide provides a foundational understanding of the available certified reference materials for octanoic acid analysis and the methodologies for their use. For specific applications, it is always recommended to consult the certificate of analysis provided by the supplier and to perform method validation according to the relevant guidelines.

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